

# thermal properties melting point 9,9-Bis(6-bromohexyl)fluorene

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## Compound Focus: 9,9-Bis(6-bromohexyl)fluorene

CAS No.: 269059-34-9

Cat. No.: S3139900

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## Chemical Data and Thermal Properties

The table below summarizes the available data for **9,9-Bis(6-bromohexyl)fluorene** and its derivative:

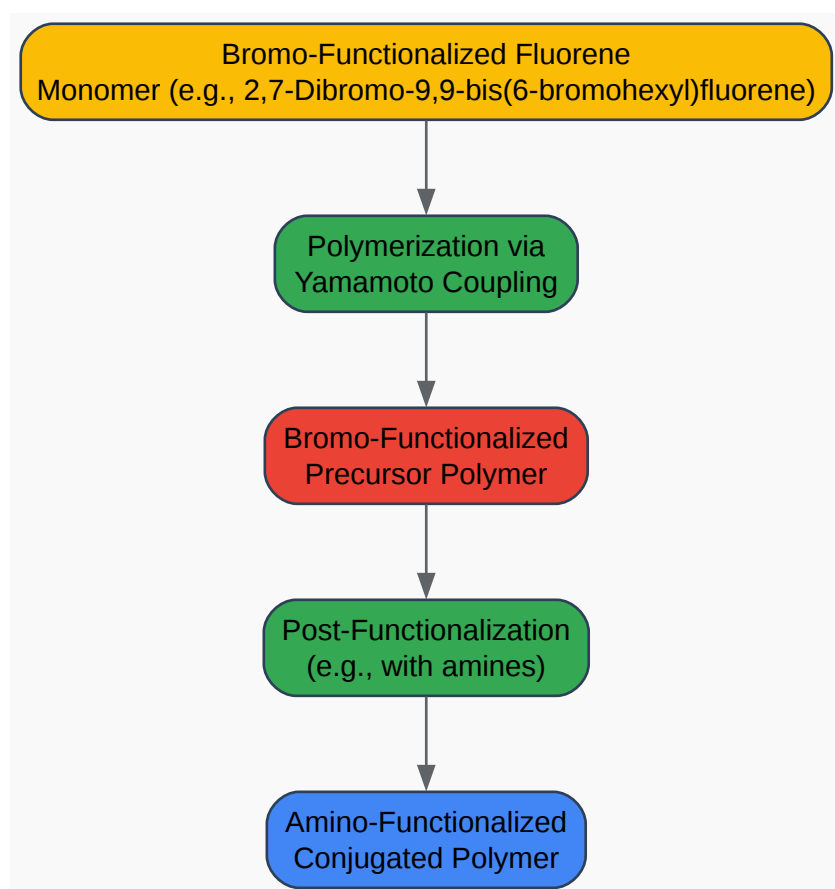
Property	9,9-Bis(6-bromohexyl)fluorene	2,7-Dibromo-9,9-bis(6-bromohexyl)fluorene (Derivative)
CAS Number	269059-34-9 [1]	570414-33-4 [2]
Molecular Formula	C <sub>25</sub> H <sub>32</sub> Br <sub>2</sub> [1]	C <sub>25</sub> H <sub>30</sub> Br <sub>4</sub> [2]
Molecular Weight	492.33 g/mol [1]	650.13 g/mol [2]
Melting Point	Not specified in search results	72°C [2]
Physical Form	Information missing	White to almost white crystalline powder [2] [3]

The derivative, **2,7-Dibromo-9,9-bis(6-bromohexyl)fluorene**, has additional bromine atoms on the fluorene core which likely increases its molecular symmetry and crystal packing efficiency, resulting in a defined melting point [2].

## Primary Application and Synthesis Protocol

In scientific research, **9,9-Bis(6-bromohexyl)fluorene** and its dibrominated derivative are primarily used as **key monomers for synthesizing fluorescent polymers**, rather than as standalone compounds with specific drug development applications [4] [5].

These monomers are functionalized at the 9-position of the fluorene ring with bromohexyl groups, which are crucial for subsequent chemical modifications and for tuning the properties of the resulting polymers [4]. The following diagram illustrates a common experimental workflow using these monomers:



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*Experimental workflow for creating functional polymers from fluorene monomers.*

One detailed experimental protocol from the search results is based on the **Yamamoto coupling reaction** [4]:

- **Polymerization Reaction:** The synthesis is performed using a Yamamoto protocol, which is a nickel-mediated reductive coupling reaction. The monomer (2,7-dibromo-**9,9-bis(6-bromohexyl)fluorene**) is copolymerized with other brominated comonomers, such as 2,7-dibromo-9,9-dioctylfluorene and a stilbene derivative [4].
- **Reaction Conditions:** The reagents, including the monomers, bis(triphenylphosphine)nickel(II) chloride, zinc, triphenylphosphine, and bipyridine, are dissolved in a solvent like DMF. The reaction is conducted under a nitrogen atmosphere [4].
- **Post-Functionalization:** The resulting bromo-functionalized copolymer is then reacted with di-n-propylamine. This step replaces the bromine atoms on the side chains with amine groups, producing the final amino-functionalized copolymer [4].
- **Final Product Application:** These functionalized copolymers are wide bandgap materials that emit blue light (with an emission maximum at 434 nm) and have high relative quantum yields (up to 0.78). They can be interconnected with other materials, such as CdTe semiconductor nanocrystals, for use in light-emitting technology [4].

## How to Proceed with Thermal Analysis

Since the pure compound's melting point is not listed, you have a few options to obtain this data:

- **Experimental Determination:** The most reliable method is to measure the thermal properties yourself using techniques like **Differential Scanning Calorimetry (DSC)**.
- **Consult Specialized Databases:** Search dedicated thermal properties or chemical databases that may contain this specific measurement.
- **Use the Available Reference:** While not exact, the melting point of the **72°C** for the 2,7-dibromo derivative can serve as an initial reference point in experimental planning [2].

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## References

1. 9,9-di(6-bromohexyl)fluorene | 269059-34-9 [chemicalbook.com]
2. 2,7-Dibromo-9,9-bis(6-bromohexyl)fluorene 98.0+%, TCI ... [fishersci.com]
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4. Synthesis and characterization of amino-functional, blue ... [sciencedirect.com]

5. Synthesis and Characterization of a Novel Green Cationic ... [pmc.ncbi.nlm.nih.gov]

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